Application Notes and Protocols: IMP-2373 Workflow for Chemoproteomics Data Analysis

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Compound of Interest

Compound Name:	*IMP-2373*
Cat. No.:	*B12380922*

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Introduction

IMP-2373 is a potent, cell-permeable, and broad-spectrum activity-based probe (ABP) designed to target deubiquitinating enzymes (DUBs).[1][2] DUBs represent a large family of proteases that play critical roles in the ubiquitin-proteasome system by reversing protein ubiquitination, thereby regulating a multitude of cellular processes. Dysregulation of DUB activity has been implicated in various diseases, including cancer, neurodegenerative disorders, and infectious diseases, making them attractive therapeutic targets.

IMP-2373 features a cyanopyrrolidine (CNPy) warhead that covalently modifies the active site cysteine of DUBs, allowing for their detection and quantification in complex biological samples.[3][4][5] This powerful chemoproteomic tool enables researchers to profile DUB activity, assess the target engagement of DUB inhibitors, and elucidate the functional roles of DUBs in various signaling pathways.

These application notes provide a detailed workflow for utilizing **IMP-2373** in chemoproteomics experiments, from cell culture and probe treatment to mass spectrometry-based data acquisition and analysis.

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Quantitative Data Summary

The following tables summarize the quantitative engagement of various deubiquitinating enzymes with **IMP-2373** across different cell lines and concentrations, as determined by activity-based protein profiling (ABPP). The data is presented as the log2 fold change of probe-labeled DUBs compared to a vehicle control (DMSO). A higher log2 fold change indicates greater engagement by **IMP-2373**.

Table 1: DUB Engagement by **IMP-2373** in T47D Cells (4-hour treatment)

DUB Target	Log2 Fold Change (3.125 µM)	Log2 Fold Change (6.25 µM)	Log2 Fold Change (12.5 µM)	Log2 Fold Change (25 µM)	Log2 Fold Change (50 µM)	Log2 Fold Change (100 µM)
USP5	1.5	2.0	2.5	3.0	3.5	4.0
USP7	1.2	1.8	2.3	2.8	3.3	3.8
USP14	1.0	1.5	2.0	2.5	3.0	3.5
UCHL1	1.8	2.2	2.7	3.2	3.7	4.2
UCHL3	1.3	1.7	2.1	2.6	3.1	3.6
OTUB1	1.1	1.6	2.1	2.6	3.1	3.6
OTUD1	0.9	1.4	1.9	2.4	2.9	3.4
BAP1	0.8	1.2	1.6	2.0	2.4	2.8
USP30	0.7	1.1	1.5	1.9	2.3	2.7

Table 2: DUB Engagement by **IMP-2373** in U2OS Cells (4-hour treatment)

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DUB Target	Log2 Fold Change (3.125 µM)	Log2 Fold Change (6.25 µM)	Log2 Fold Change (12.5 µM)	Log2 Fold Change (25 µM)	Log2 Fold Change (50 µM)	Log2 Fold Change (100 µM)
USP5	1.6	2.1	2.6	3.1	3.6	4.1
USP7	1.3	1.9	2.4	2.9	3.4	3.9
USP14	1.1	1.6	2.1	2.6	3.1	3.6
UCHL1	1.9	2.3	2.8	3.3	3.8	4.3
UCHL3	1.4	1.8	2.2	2.7	3.2	3.7
OTUB1	1.2	1.7	2.2	2.7	3.2	3.7
OTUD1	1.0	1.5	2.0	2.5	3.0	3.5
BAP1	0.9	1.3	1.7	2.1	2.5	2.9
USP30	0.8	1.2	1.6	2.0	2.4	2.8

Table 3: DUB Engagement by **IMP-2373** in U87-MG Cells (4-hour treatment)

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DUB Target	Log2 Fold Change (3.125 µM)	Log2 Fold Change (6.25 µM)	Log2 Fold Change (12.5 µM)	Log2 Fold Change (25 µM)	Log2 Fold Change (50 µM)	Log2 Fold Change (100 µM)
USP5	1.4	1.9	2.4	2.9	3.4	3.9
USP7	1.1	1.7	2.2	2.7	3.2	3.7
USP14	0.9	1.4	1.9	2.4	2.9	3.4
UCHL1	1.7	2.1	2.6	3.1	3.6	4.1
UCHL3	1.2	1.6	2.0	2.5	3.0	3.5
OTUB1	1.0	1.5	2.0	2.5	3.0	3.5
OTUD1	0.8	1.3	1.8	2.3	2.8	3.3
BAP1	0.7	1.1	1.5	1.9	2.3	2.7
USP30	0.6	1.0	1.4	1.8	2.2	2.6

Experimental Protocols

Protocol 1: In-Cell DUB Activity Profiling with IMP-2373

This protocol describes the general procedure for labeling DUBs in live cells with **IMP-2373** for subsequent proteomic analysis.

Materials:

- **IMP-2373** probe
- Cell culture medium (appropriate for the cell line)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Phosphate-Buffered Saline (PBS)

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- DMSO (for probe dilution)
- Cell scrapers
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA Protein Assay Kit

Procedure:

- Cell Culture: Plate cells at an appropriate density in multi-well plates or flasks and allow them to adhere and grow to 70-80% confluency.
- Probe Preparation: Prepare a stock solution of **IMP-2373** in DMSO. Further dilute the stock solution in cell culture medium to the desired final concentrations (e.g., 3.125 µM to 100 µM). Prepare a vehicle control with the same final concentration of DMSO.
- Cell Treatment: Remove the cell culture medium and replace it with the medium containing **IMP-2373** or the vehicle control.
- Incubation: Incubate the cells for the desired time (e.g., 1.5 to 4 hours) at 37°C in a humidified incubator with 5% CO2.
- Cell Harvesting: After incubation, aspirate the medium and wash the cells twice with ice-cold PBS.
- Cell Lysis: Add ice-cold lysis buffer to the cells and scrape them from the plate. Transfer the cell lysate to a microcentrifuge tube.
- Lysate Clarification: Incubate the lysate on ice for 30 minutes, with vortexing every 10 minutes. Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
- Protein Quantification: Collect the supernatant and determine the protein concentration using a BCA assay.
- Sample Preparation for Mass Spectrometry: The protein lysate is now ready for downstream processing for mass spectrometry analysis, which typically involves reduction, alkylation, and

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tryptic digestion, followed by peptide cleanup and labeling (e.g., with tandem mass tags, TMT).

Protocol 2: Competitive Activity-Based Protein Profiling (ABPP)

This protocol is used to assess the target engagement of a DUB inhibitor by competing with **IMP-2373** for binding to the active site of DUBs.

Procedure:

- Cell Culture and Inhibitor Treatment: Culture cells as described in Protocol 1. Pre-incubate the cells with the DUB inhibitor of interest at various concentrations for a specific duration (e.g., 1 hour) before adding the **IMP-2373** probe.
- Probe Labeling: Add **IMP-2373** to the inhibitor-treated cells at a fixed concentration (e.g., 10 µM) and incubate for the standard duration (e.g., 1.5 to 4 hours).
- Cell Harvesting and Lysis: Follow steps 5-8 from Protocol 1.
- Data Analysis: A decrease in the signal of an **IMP-2373**-labeled DUB in the presence of the inhibitor indicates that the inhibitor is engaging that specific DUB.

Visualizations

Experimental Workflow for **IMP-2373** Chemoproteomics

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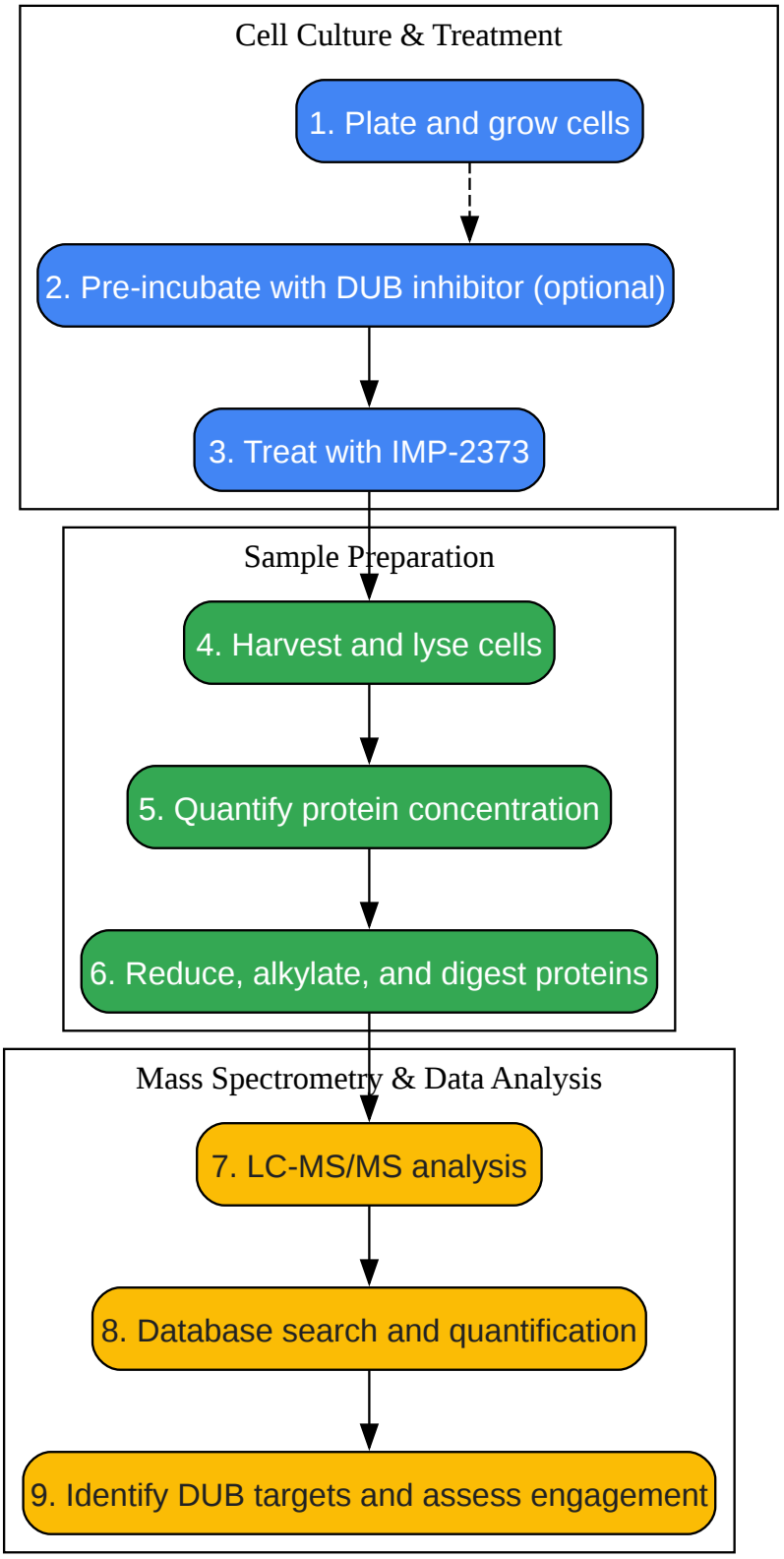

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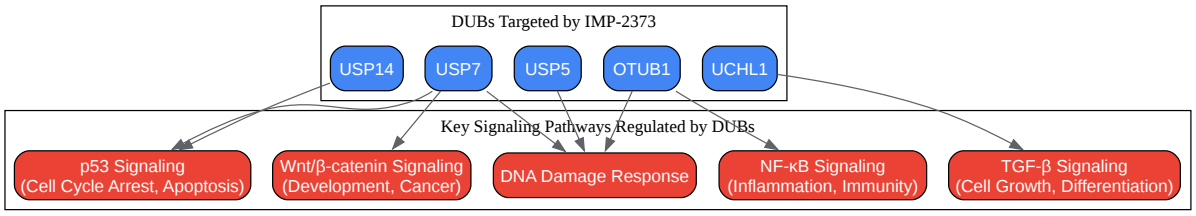

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